

# Spectroscopic Data of Hydrazinylquinolines: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 7-Hydrazinylquinoline

CAS No.: 15794-12-4

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## Introduction: The Analytical Imperative for Hydrazinylquinolines

Hydrazinylquinolines represent a critical scaffold in medicinal chemistry and materials science. Their utility as precursors for synthesizing a diverse range of heterocyclic compounds, including potential therapeutic agents, necessitates a profound understanding of their structural and electronic properties. Spectroscopic analysis provides the foundational data for molecular characterization, enabling researchers to confirm identity, assess purity, and elucidate structural details crucial for drug development and molecular engineering.

This guide offers an in-depth exploration of the spectroscopic data of hydrazinylquinolines. Due to a notable scarcity of comprehensive, publicly available spectroscopic data for **7-Hydrazinylquinoline**, this document will focus on the well-characterized analogue, 2-Hydrazinylquinoline. The principles and techniques detailed herein are directly applicable to the analysis of **7-Hydrazinylquinoline**, with anticipated spectral differences discussed to provide a predictive framework for researchers working with this specific isomer. The causality behind experimental choices and the logic of spectral interpretation are emphasized throughout, reflecting a field-proven approach to spectroscopic analysis.

## Molecular Structure and Atom Numbering

A clear and consistent atom numbering system is paramount for unambiguous spectral assignments. The following diagram illustrates the structure of 2-Hydrazinylquinoline with the standard numbering convention that will be used throughout this guide.

Caption: Molecular structure of 2-Hydrazinylquinoline with atom numbering.

## Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For hydrazinylquinolines,  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide a detailed map of the proton and carbon skeletons, respectively.

### Experimental Protocol: NMR

A self-validating protocol for acquiring high-quality NMR spectra is crucial for accurate data interpretation.

Sample Preparation:

- **Solvent Selection:** Choose a deuterated solvent in which the analyte is sufficiently soluble (e.g., >5 mg/mL). Dimethyl sulfoxide- $\text{d}_6$  (DMSO- $\text{d}_6$ ) is often an excellent choice for hydrazinylquinolines due to its high polarity. Chloroform- $\text{d}$  ( $\text{CDCl}_3$ ) can also be used.<sup>[1]</sup> The choice of solvent can influence chemical shifts, particularly for labile protons like those on the hydrazine moiety.
- **Concentration:** For  $^1\text{H}$  NMR, a concentration of 5-10 mg in 0.6-0.7 mL of solvent is typically adequate. For  $^{13}\text{C}$  NMR, a higher concentration of 20-50 mg is recommended to obtain a good signal-to-noise ratio in a reasonable time.
- **Sample Filtration:** Dissolve the sample in the deuterated solvent and filter it through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube. This removes any particulate matter that could degrade spectral resolution.
- **Internal Standard:** Tetramethylsilane (TMS) is commonly used as an internal standard for chemical shift referencing ( $\delta = 0.00$  ppm).

Data Acquisition:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion, which is particularly useful for resolving the complex aromatic region of the quinoline ring system.
- $^1\text{H}$  NMR Parameters:
  - Pulse Angle: 30-45° to allow for a shorter relaxation delay.
  - Acquisition Time: 2-4 seconds.
  - Relaxation Delay: 1-2 seconds.
  - Number of Scans: 16-64, depending on the sample concentration.
- $^{13}\text{C}$  NMR Parameters:
  - Technique: Proton-decoupled for singlet carbon signals.
  - Pulse Angle: 45°.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2 seconds.
  - Number of Scans: 1024 or more, as the  $^{13}\text{C}$  nucleus has a low natural abundance.

## $^1\text{H}$ NMR Spectral Analysis of 2-Hydrazinylquinoline

The  $^1\text{H}$  NMR spectrum provides a wealth of information based on chemical shifts, signal multiplicities (splitting patterns), and integration values.

| Proton             | Chemical Shift ( $\delta$ , ppm) | Multiplicity |
|--------------------|----------------------------------|--------------|
| H-3                | 6.75                             | d            |
| H-4                | 7.82                             | d            |
| H-5                | 7.71                             | d            |
| H-6                | 7.23                             | dd           |
| H-7                | 7.54                             | dd           |
| H-8                | 7.60                             | d            |
| NH/NH <sub>2</sub> | 4.0                              | br s         |

Source: Najib, et al. (2012). Solvent:  $\text{CDCl}_3$ .[\[1\]](#)

Interpretation:

- Aromatic Region (6.5-8.0 ppm): The protons on the quinoline ring system appear in this region. The electron-withdrawing nature of the heterocyclic nitrogen atom and the electronic effects of the hydrazine group dictate their specific chemical shifts.
- H-3 and H-4: These protons on the pyridine ring of the quinoline system show a characteristic doublet splitting pattern due to coupling with each other. H-4 is significantly downfield compared to H-3, a common feature in 2-substituted quinolines.
- H-5, H-6, H-7, H-8: These protons on the benzene ring of the quinoline system exhibit coupling patterns consistent with their positions. The doublet of doublets for H-6 and H-7 arises from coupling to two different neighboring protons.
- Hydrazine Protons ( $\text{NH}/\text{NH}_2$ ): The protons of the hydrazine moiety typically appear as a broad singlet due to rapid chemical exchange and quadrupole broadening from the nitrogen atoms.[\[1\]](#) Their chemical shift is highly dependent on solvent, concentration, and temperature. The integration of this signal would correspond to three protons.

Expected  $^1\text{H}$  NMR Spectrum for **7-Hydrazinylquinoline**: For the 7-isomer, the substitution pattern changes, which would significantly alter the appearance of the benzene ring protons. One would expect to see a singlet for H-8, and the remaining protons (H-2, H-3, H-4, H-5, H-6) would show a complex pattern of doublets and doublets of doublets, reflecting their new coupling relationships. The chemical shifts of H-6 and H-8 would be the most affected by the electron-donating hydrazine group.

## $^{13}\text{C}$ NMR Spectral Analysis of 2-Hydrazinylquinoline

The proton-decoupled  $^{13}\text{C}$  NMR spectrum shows a single peak for each unique carbon atom.

| Carbon | Chemical Shift ( $\delta$ , ppm) |
|--------|----------------------------------|
| C-2    | 158.8                            |
| C-3    | 110.6                            |
| C-4    | 137.4                            |
| C-4a   | 122.8                            |
| C-5    | 126.3                            |
| C-6    | 124.2                            |
| C-7    | 129.7                            |
| C-8    | 127.5                            |
| C-8a   | 147.3                            |

Source: Najib, et al. (2012). Solvent:  $\text{CDCl}_3$ .[\[1\]](#)

Interpretation:

- C-2: This carbon, directly attached to two nitrogen atoms (the ring nitrogen and the hydrazine nitrogen), is the most deshielded and appears furthest downfield.[\[1\]](#)
- Aromatic Carbons: The remaining carbon atoms of the quinoline ring appear in the typical aromatic region (110-150 ppm). Their precise chemical shifts are influenced by their position relative to the nitrogen atom and the hydrazine substituent.
- Quaternary Carbons (C-4a, C-8a): These carbons, which do not have any attached protons, often show weaker signals in the  $^{13}\text{C}$  NMR spectrum.

Expected  $^{13}\text{C}$  NMR Spectrum for **7-Hydrazinylquinoline**: In the 7-isomer, the C-7 carbon would be significantly shielded due to the direct attachment of the electron-donating hydrazine group, causing a substantial upfield shift compared to its position in unsubstituted quinoline. Conversely, the carbons ortho and para to the hydrazine group (C-6, C-8, and C-5) would also experience some shielding. The chemical shifts of the carbons in the pyridine ring (C-2, C-3, C-4) would be less affected.

## Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

## Experimental Protocol: IR

### Sample Preparation:

- **Attenuated Total Reflectance (ATR):** This is a common and convenient method for solid samples. A small amount of the solid is placed directly on the ATR crystal (e.g., diamond or germanium), and pressure is applied to ensure good contact.
- **KBr Pellet:** Alternatively, a small amount of the sample (1-2 mg) can be finely ground with dry potassium bromide (KBr, ~100 mg) and pressed into a thin, transparent pellet.

### Data Acquisition:

- **Instrumentation:** A Fourier-transform infrared (FTIR) spectrometer is used.
- **Spectral Range:** Typically scanned from 4000 to 400  $\text{cm}^{-1}$ .
- **Resolution:** 4  $\text{cm}^{-1}$  is usually sufficient for routine characterization.
- **Number of Scans:** 16-32 scans are co-added to improve the signal-to-noise ratio.

## IR Spectral Analysis of 2-Hydrazinylquinoline

The IR spectrum of 2-Hydrazinylquinoline displays characteristic absorption bands corresponding to its functional groups.

| Wavenumber ( $\text{cm}^{-1}$ ) | Vibration Type             | Functional Group                 |
|---------------------------------|----------------------------|----------------------------------|
| 3282, 3188                      | N-H stretching             | Hydrazine (-NH-NH <sub>2</sub> ) |
| 3042                            | C-H stretching             | Aromatic                         |
| 1621                            | C=N stretching             | Quinoline ring                   |
| 1529, 1462                      | C=C stretching             | Aromatic ring                    |
| 816, 746                        | C-H bending (out-of-plane) | Aromatic                         |

Source: Najib, et al. (2012).[\[1\]](#)

### Interpretation:

- **N-H Stretching Region (3500-3200  $\text{cm}^{-1}$ ):** The presence of two bands in this region is characteristic of a primary amine (-NH<sub>2</sub>) group, corresponding to the asymmetric and

symmetric N-H stretches of the terminal  $\text{NH}_2$ .<sup>[1][2]</sup> The -NH- part of the hydrazine also contributes to absorption in this region. These bands are typically medium in intensity and broader than C-H stretching bands.

- Aromatic C-H Stretching ( $3100\text{-}3000\text{ cm}^{-1}$ ): The sharp bands just above  $3000\text{ cm}^{-1}$  are characteristic of C-H stretching vibrations in the aromatic quinoline ring.
- C=N and C=C Stretching ( $1650\text{-}1450\text{ cm}^{-1}$ ): The quinoline ring system gives rise to a series of sharp absorption bands in this region due to the stretching vibrations of the C=N and C=C bonds. The band at  $1621\text{ cm}^{-1}$  is typical for the C=N stretch within the heterocyclic ring.<sup>[1]</sup>
- Fingerprint Region ( $< 1400\text{ cm}^{-1}$ ): This region contains a complex pattern of bands, including C-H in-plane and out-of-plane bending vibrations, as well as C-N stretching vibrations. The strong bands at  $816$  and  $746\text{ cm}^{-1}$  are characteristic of the out-of-plane C-H bending and are indicative of the substitution pattern on the aromatic rings.<sup>[1]</sup>

Expected IR Spectrum for **7-Hydrazinylquinoline**: The IR spectrum of **7-Hydrazinylquinoline** would be broadly similar, with the key diagnostic N-H, aromatic C-H, and ring C=C/C=N stretching vibrations appearing in the same regions. The most significant difference would be in the fingerprint region, particularly the pattern of C-H out-of-plane bending bands, which is highly sensitive to the substitution pattern on the benzene ring.

## Part 3: Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio ( $m/z$ ) of ions. It is used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.

## Experimental Protocol: MS

Instrumentation:

- Ionization Method: Electron Ionization (EI) is a common technique for volatile, thermally stable compounds like hydrazinylquinolines.<sup>[3][4]</sup> It is a "hard" ionization technique that causes significant fragmentation, which is useful for structural elucidation.
- Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer is typically used.

#### Data Acquisition:

- **Sample Introduction:** The sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV), causing the ejection of an electron from the molecule to form a molecular ion ( $M^{+\bullet}$ ).[\[4\]](#)
- **Fragmentation:** The molecular ion, being a high-energy radical cation, undergoes fragmentation to produce smaller, stable ions.
- **Detection:** The ions are separated by the mass analyzer based on their  $m/z$  ratio and detected.

## Mass Spectral Analysis of 2-Hydrazinylquinoline

The mass spectrum of 2-Hydrazinylquinoline provides its molecular weight and clues to its structure through fragmentation.

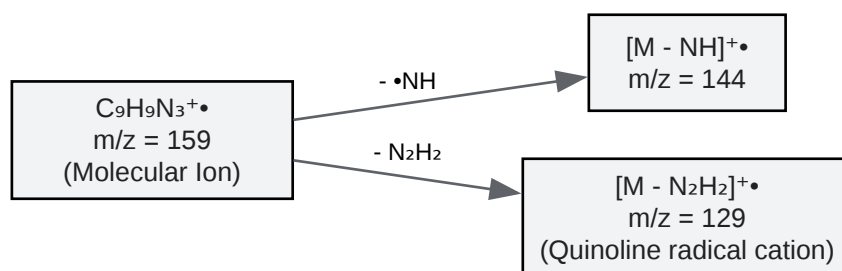
| $m/z$ | Interpretation                                       |
|-------|------------------------------------------------------|
| 159   | Molecular Ion ( $M^{+\bullet}$ )                     |
| 144   | $[M - NH]^{+\bullet}$                                |
| 129   | $[M - N_2H_2]^{+\bullet}$ or $[M - NHNH]^{+\bullet}$ |

Source: NIST Mass Spectrometry Data Center.[\[5\]](#)[\[6\]](#)

#### Interpretation:

- **Molecular Ion ( $M^{+\bullet}$ ):** The peak at  $m/z$  159 corresponds to the molecular weight of 2-Hydrazinylquinoline ( $C_9H_9N_3$ ), confirming its elemental composition.[\[6\]](#)[\[7\]](#) This is typically the highest  $m/z$  value in the spectrum (excluding isotope peaks).
- **Fragmentation Pattern:** The fragmentation of the molecular ion provides structural information. Common fragmentation pathways for hydrazines involve the cleavage of the N-N and C-N bonds.

- Loss of NH (m/z 144): A fragment at m/z 144 suggests the loss of an NH radical from the molecular ion.
- Loss of Diazene (m/z 129): The prominent peak at m/z 129 corresponds to the quinoline radical cation, formed by the loss of a neutral diazene ( $N_2H_2$ ) molecule.<sup>[7]</sup> This is a very common and stable fragment for hydrazinyl-substituted aromatic compounds.



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Caption: Proposed fragmentation pathway for 2-Hydrazinylquinoline in EI-MS.

Expected Mass Spectrum for **7-Hydrazinylquinoline**: The molecular ion for **7-Hydrazinylquinoline** would also appear at m/z 159. The fragmentation pattern is expected to be very similar, with the loss of diazene ( $N_2H_2$ ) to form the stable quinoline radical cation (m/z 129) likely being a major fragmentation pathway. The relative intensities of the fragment ions might differ slightly due to the different positions of the hydrazine group, but the primary fragments are expected to be the same.

## Conclusion

The spectroscopic characterization of hydrazinylquinolines is essential for their application in research and development. This guide has provided a detailed overview of the NMR, IR, and mass spectrometry data for 2-Hydrazinylquinoline, serving as a robust analogue for the less-documented **7-Hydrazinylquinoline**. By understanding the principles of these spectroscopic techniques and the characteristic spectral features of the quinoline and hydrazine moieties, researchers can confidently identify and characterize these important molecules. The provided protocols and interpretations offer a practical framework for obtaining and analyzing high-quality spectroscopic data, ensuring the scientific integrity of their work.

## References

- PubChem (2024). 2-Hydrazinylquinolin-8-ol. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- PubChem (2025). 2-Hydrazinyl-4-methylquinoline. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- PubChem (2025). Quinoline, 2-hydrazinyl-. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- El-Gohary, N. S., & Shaaban, M. R. (2017). Autoxidation of 4-Hydrazinylquinolin-2(1H)-one; Synthesis of Pyridazino[4,3-c:5,6-c']diquinoline-6,7(5H,8H)-diones. *Molecules*, 22(10), 1735. Available at: [\[Link\]](#)
- Najib, A. A., Tiekink, E. R. T., & Kassim, M. B. (2012). 2-Hydrazinyl-quinoline. *Acta Crystallographica Section E: Structure Reports Online*, 68(10), o2138. Available at: [\[Link\]](#)
- Artyushin, O. I., et al. (2018). Mass Spectra of New Heterocycles: XXVIII. Electron Impact and Chemical Ionization Mass Spectra of 3- and 5-(1H-Pyrrol-1-yl)- and 3-(1-Methyl-1H-pyrrol-2-yl)thiophen-2-amines. *Chemistry of Heterocyclic Compounds*, 54(4), 392-401. Available at: [\[Link\]](#)
- LibreTexts Chemistry (2024). 24.10: Spectroscopy of Amines. Available at: [\[Link\]](#)
- MDPI (2017). Autoxidation of 4-Hydrazinylquinolin-2(1H)-one; Synthesis of Pyridazino[4,3-c:5,6-c']diquinoline-6,7(5H,8H)-diones. Available at: [\[Link\]](#)
- NIST (2021). 2(1H)-Quinolinone, hydrazone. NIST Chemistry WebBook. Available at: [\[Link\]](#)
- ACS Publications (1995). Selective chemical ionization of nitrogen and sulfur heterocycles in petroleum fractions by ion trap mass spectrometry. *Journal of the American Society for Mass Spectrometry*. Available at: [\[Link\]](#)
- Michigan State University Department of Chemistry. Infrared Spectroscopy. Available at: [\[Link\]](#)
- LibreTexts Chemistry (2023). 24.10 Spectroscopy of Amines. Available at: [\[Link\]](#)

- NIST (2021). 2(1H)-Quinolinone, hydrazone. NIST Chemistry WebBook. Available at: [\[Link\]](#)
- Wang, Y., et al. (2013). 2-Hydrazinoquinoline as a Derivatization Agent for LC-MS-Based Metabolomic Investigation of Diabetic Ketoacidosis. *Analytical Chemistry*, 85(22), 10986-10994. Available at: [\[Link\]](#)
- University of Calgary. IR: amines. Available at: [\[Link\]](#)
- University of Wisconsin-Platteville. INFRARED SPECTROSCOPY (IR). Available at: [\[Link\]](#)
- Wikipedia. Electron ionization. Available at: [\[Link\]](#)
- Liu, Y., et al. (2019). Novel Morpholine-Bearing Quinoline Derivatives as Potential Cholinesterase Inhibitors: The Influence of Amine, Carbon Linkers and Phenylamino Groups. *Molecules*, 24(18), 3326. Available at: [\[Link\]](#)
- PubChem (2025). 4-Hydrazinoquinoline. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- TSI Journals (2015). 1H and 13C NMR Investigation of Quinoline Pharmaceutical Derivatives: Interpretation of Chemical Shifts and their Comparison with the Experimental Value. Trade Science Inc. Available at: [\[Link\]](#)
- Ghorab, M. M., et al. (2015). SYNTHESIS AND CYTOTOXICITY ACTIVITY OF SOME NOVEL HYDRAZIDE, PYRAZOLE, ISOXAZOLE, PYRIMIDINE AND FUSED PYRAN-2-ONE DERIVATIVES. *International Journal of Pharmaceutical Sciences and Research*, 6(5), 2030-2043. Available at: [\[Link\]](#)
- ResearchGate (2015). Synthesis of novel cyano quinoline derivatives supplementary. Available at: [\[Link\]](#)
- Al-Ostoot, F. H., et al. (2018). Synthesis, Characterization and Anti-Cancer Activity of Hydrazone Derivatives Incorporating a Quinoline Moiety. *Molecules*, 23(11), 2779. Available at: [\[Link\]](#)
- LibreTexts Chemistry (2022). 3.1: Electron Ionization. Available at: [\[Link\]](#)

- ResearchGate (2013). LC-MS analysis of 2-hydrazinoquinoline (HQ) derivatives. Available at: [\[Link\]](#)
- PubChem (2025). 2-Hydrazinoquinoxaline. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Najib, A. A., et al. (2012). 2-Hydrazinyl-quinoline. Acta Crystallographica Section E, 68(Pt 10), o2138. Available at: [\[Link\]](#)
- Research and Reviews: Journal of Chemistry (2024). Investigation of Electron Ionization in Mass Spectrometry: Principles and Applications. Available at: [\[Link\]](#)
- Scientific Research Publishing (2015). Synthesis and Spectral Characterization of Novel 2-Pyrazoline and Bis-2-Pyrazoline Containing Quinoline Moiety. International Journal of Organic Chemistry, 5, 17-25. Available at: [\[Link\]](#)
- Journal of the Serbian Chemical Society (2018). Synthesis, complete assignment of  $^1\text{H}$ - and  $^{13}\text{C}$ -NMR spectra and antioxidant activity of new azine derivative bearing coumarin moiety. Available at: [\[Link\]](#)
- NIST (2021). 2-Hydrazinopyridine. NIST Chemistry WebBook. Available at: [\[Link\]](#)

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## Sources

- [1. 2-Hydrazinylquinoline - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
- [3. Electron ionization - Wikipedia \[en.wikipedia.org\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. 2\(1H\)-Quinolinone, hydrazone \[webbook.nist.gov\]](#)
- [6. 2\(1H\)-Quinolinone, hydrazone \[webbook.nist.gov\]](#)
- [7. Quinoline, 2-hydrazinyl- | C<sub>9</sub>H<sub>9</sub>N<sub>3</sub> | CID 85111 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

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